

# Triethanolamine (CAS 102-71-6): A Technical Guide to its Research Applications

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## Compound of Interest

Compound Name: Triethanolamine

Cat. No.: B10763040

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**Triethanolamine** (TEA), a tertiary amine and triol with the CAS number 102-71-6, is a versatile and widely utilized compound in a multitude of research and development settings. Its unique physicochemical properties, including its basicity, hygroscopicity, and ability to act as a surfactant and emulsifier, make it an indispensable tool in pharmaceutical formulation, drug delivery, and various laboratory protocols. This technical guide provides an in-depth overview of the core research applications of **Triethanolamine**, complete with quantitative data, detailed experimental methodologies, and visualizations of key processes.

## Physicochemical and Technical Data

A comprehensive understanding of **Triethanolamine**'s properties is crucial for its effective application in research. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Triethanolamine**

Property	Value	Reference(s)
CAS Number	102-71-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$\text{N}(\text{CH}_2\text{CH}_2\text{OH})_3$	<a href="#">[5]</a>
Molecular Weight	149.19 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow, viscous liquid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Odor	Mildly ammoniacal	<a href="#">[1]</a> <a href="#">[5]</a>
pKa (25 °C)	7.76 - 7.8	<a href="#">[6]</a> <a href="#">[7]</a>
pH (15 g/L in H <sub>2</sub> O, 20 °C)	10.5	<a href="#">[6]</a>
Useful pH Buffering Range	7.3 - 8.3	<a href="#">[6]</a>
Melting Point	21.6 °C (70.9 °F)	<a href="#">[5]</a>
Boiling Point	335.4 °C (635.7 °F) with decomposition	<a href="#">[5]</a>
Density (25 °C)	1.124 g/mL	<a href="#">[5]</a> <a href="#">[7]</a>
Solubility	Miscible with water, ethanol, and acetone	<a href="#">[5]</a>

Table 2: Performance Comparison of Analytical Methods for **Triethanolamine** Detection

Performance Metric	LC-MS/MS Method (New)	HPLC-ELSD Method (Established)	GC-FID Method (Established)	Reference(s)
Limit of Detection (LOD)	0.49 ppb (ng/g)	2 mg/L (ppm)	10 µg per sample	[9]
Limit of Quantitation (LOQ)	1.96 ppb (ng/g)	Not Reported	42.0 µg (420 µg/m <sup>3</sup> )	[9][10]
Linearity (Correlation Coefficient)	> 0.99	0.9995	Not Reported	[9]
Accuracy (%) Recovery)	92.92% - 101.15%	98.97% - 100.07%	95.7% (extraction efficiency)	[9][10]
Precision (%RSD)	< 9.38%	0.8% - 1.81%	Not Reported	[9]

## Core Research Applications and Experimental Protocols

**Triethanolamine's** utility in research is broad, with key applications in pharmaceutical sciences and nanotechnology.

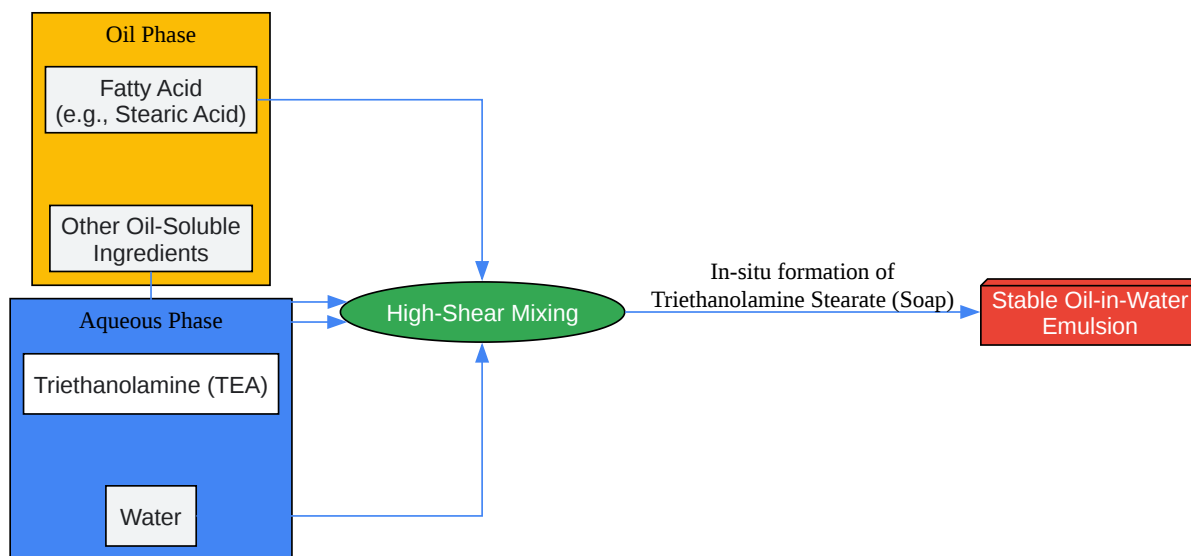
### Pharmaceutical Formulations: pH Adjustment and Emulsification

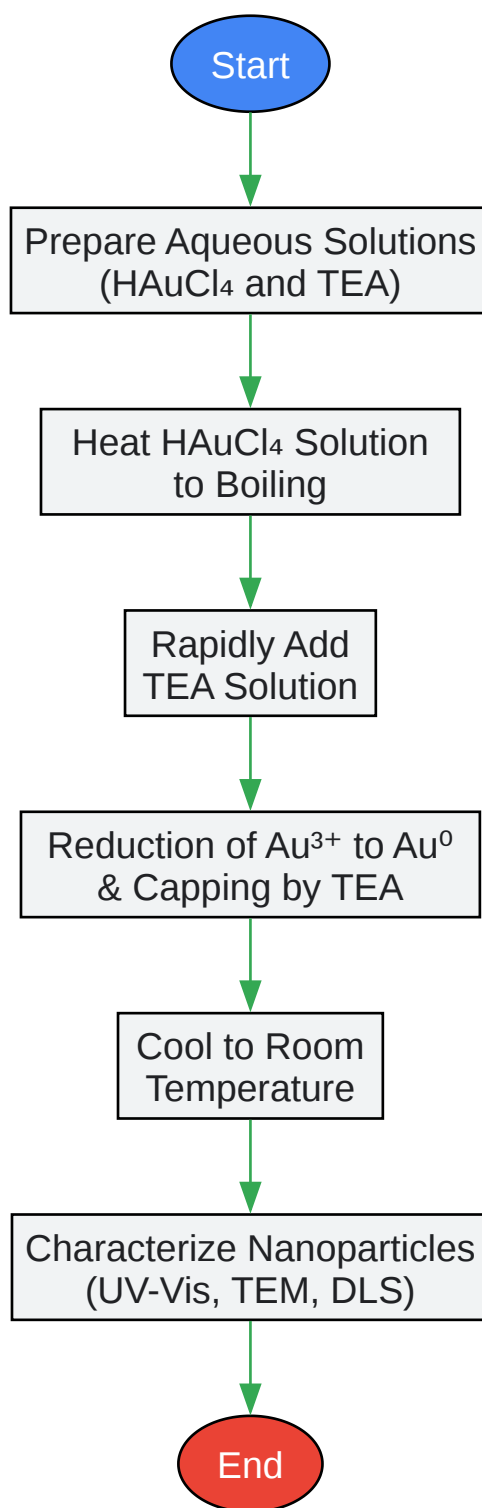
**Triethanolamine** is extensively used as an excipient in pharmaceutical formulations, particularly in topical preparations like creams, lotions, and ointments.[3][4] Its primary functions are to act as a pH adjuster and an emulsifying agent.[2][3] By neutralizing fatty acids, it forms **triethanolamine** soaps that are effective emulsifiers, creating stable oil-in-water emulsions.[2] This ensures the uniform distribution of active pharmaceutical ingredients (APIs) and can enhance their penetration into the skin.[1][2] Concentrations for emulsification are

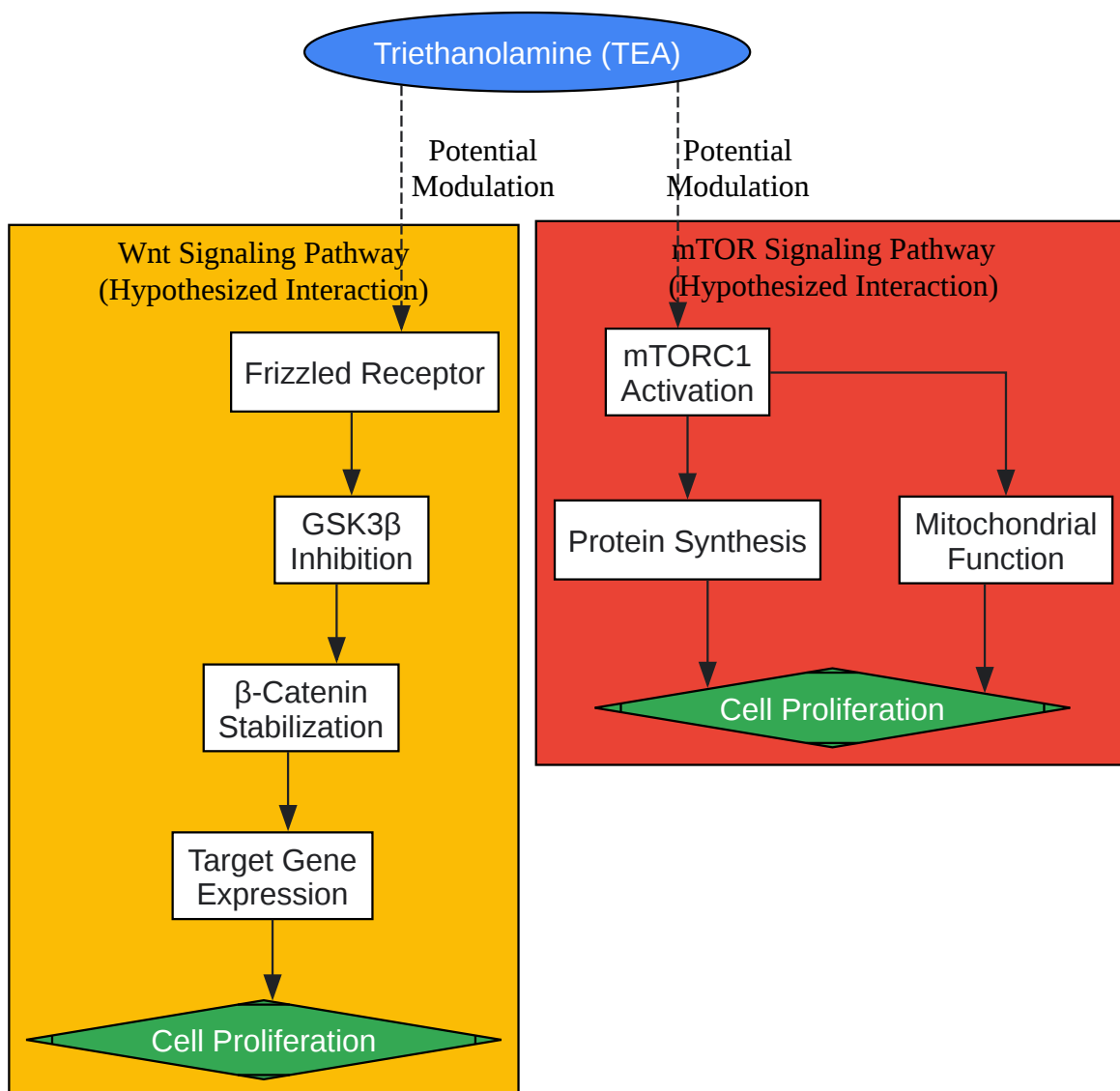
typically in the range of 2-4% v/v of **triethanolamine**, with a fatty acid concentration that is 2 to 5 times higher.<sup>[11]</sup>

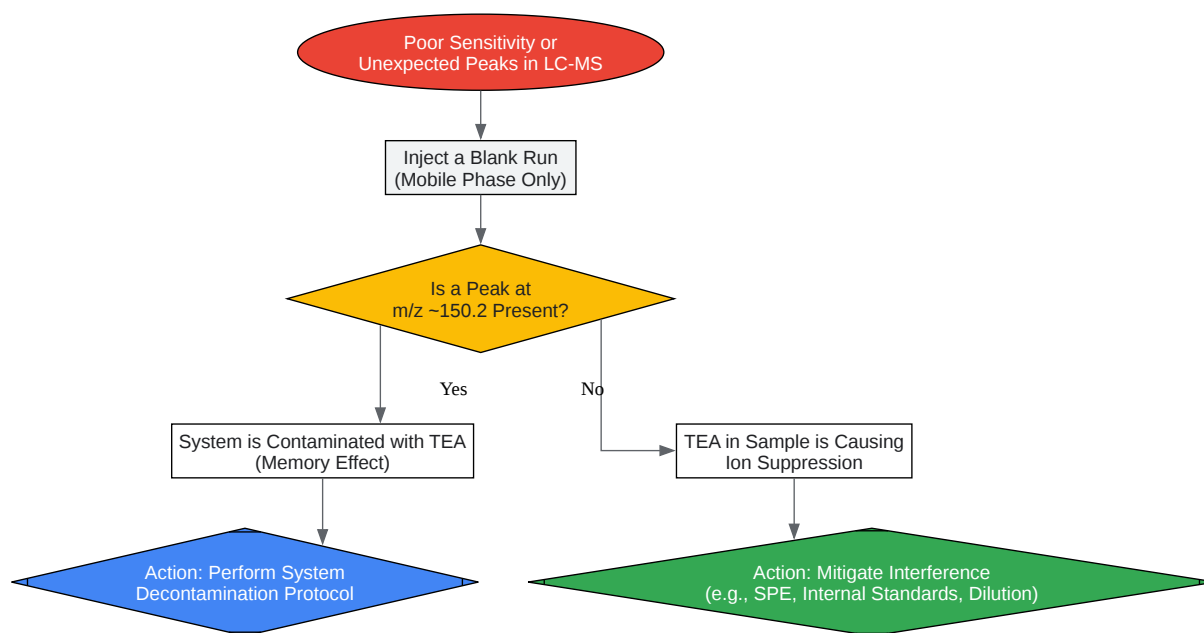
This protocol describes the in-situ formation of an emulsifier to create a stable oil-in-water (o/w) emulsion.

- **Oil Phase Preparation:** In a suitable vessel, heat the oil-soluble components of the formulation (e.g., stearic acid, cetyl alcohol, mineral oil) to 70-75°C until all components are melted and the phase is uniform.
- **Aqueous Phase Preparation:** In a separate vessel, heat the water-soluble components, including **Triethanolamine** (2-4% v/v), to 70-75°C.
- **Emulsification:** Slowly add the oil phase to the aqueous phase with continuous, high-shear mixing. The **Triethanolamine** will react with the stearic acid to form **triethanolamine stearate**, the emulsifying agent.
- **Homogenization:** Continue mixing until a homogenous, stable emulsion is formed.
- **Cooling:** Allow the emulsion to cool to room temperature with gentle stirring.









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